

Essential Safety and Handling Guide for FC-11 (Trichlorofluoromethane)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: FC-11

Cat. No.: B12376655

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This document provides immediate, essential safety protocols and logistical information for the handling and disposal of **FC-11** (Trichlorofluoromethane) in a laboratory setting. The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe operational conduct.

Personal Protective Equipment (PPE)

When handling **FC-11**, it is crucial to use appropriate personal protective equipment to prevent exposure. High concentrations of **FC-11** can lead to dizziness, drowsiness, and in confined spaces, a risk of unconsciousness or death due to oxygen deficiency.[1] Direct contact with the liquid can cause frostbite.[1][2]

Recommended PPE for Handling **FC-11**:

- **Respiratory Protection:** For situations with high vapor concentrations or in non-ventilated areas, a NIOSH-approved self-contained breathing apparatus or a supplied-air respirator is necessary.[3] An air-line respirator is also recommended.[2] Normal handling in a well-ventilated area may not require respiratory protection, but ventilation should always be adequate to meet exposure limits.[3]
- **Eye and Face Protection:** Chemical safety goggles should be worn if there is any chance of contact with liquid **FC-11**. [1][3] A face shield should be added if there is a risk of splashing.[3] Do not wear contact lenses when handling this chemical.[3] Eyewash stations should be readily available.[3][4]

- **Hand Protection:** Wear protective, impervious gloves, such as rubber, PVA, or neoprene, especially for repeated or prolonged contact with the liquid.[2][3] Cold-insulating gloves are recommended to protect against frostbite from liquid contact.[1]
- **Body Protection:** Appropriate protective clothing, such as a lab coat or apron, is necessary to prevent skin contact.[4][5] For extensive handling or potential for significant exposure, impervious clothing is recommended.[3] Quick-drench shower facilities should be available.[3]

Quantitative Data for FC-11

The following tables summarize key quantitative data regarding exposure limits and physical properties of **FC-11**.

Table 1: Occupational Exposure Limits

Parameter	Value	Agency/Source
TLV-Ceiling	1,000 ppm	CAMEO Chemicals[2]
IDLH Value	2,000 ppm	CAMEO Chemicals[2]
OSHA PEL-TWA	1,000 ppm (5600 mg/m ³)	OSHA, NIOSH[2][6]
NIOSH REL-C	1,000 ppm (5600 mg/m ³)	NIOSH[6]

- **TLV-Ceiling:** Threshold Limit Value-Ceiling - concentration that should not be exceeded during any part of the working exposure.[1]
- **IDLH:** Immediately Dangerous to Life or Health.
- **PEL-TWA:** Permissible Exposure Limit-Time-Weighted Average over an 8-hour workday.
- **REL-C:** Recommended Exposure Limit-Ceiling.

Table 2: Physical and Chemical Properties

Property	Value
Physical State	Colorless gas or highly volatile liquid[1]
Odor	Faint, ether-like[3]
Boiling Point	24°C (75°F)[1][4]
Flammability	Not flammable[2][3]
Vapor Density	Heavier than air[1]
Water Solubility	1,100 mg/L at 25°C[4]

Operational Protocols

Safe Handling and Storage:

- Always work in a well-ventilated area, preferably with local exhaust ventilation at locations where leakage is probable.[1][3]
- Avoid breathing vapors.[3]
- Prevent contact with skin and eyes.[3]
- Do not eat, drink, or smoke when handling **FC-11**. [1][5]
- Store in a cool, well-ventilated area, separated from incompatible materials such as powdered aluminum, zinc, magnesium, and barium.[1]
- Keep containers tightly closed when not in use.
- Avoid contact with hot surfaces, flames, or welding operations, as **FC-11** can decompose to form toxic and corrosive gases like phosgene, hydrogen chloride, and hydrogen fluoride.[1][3]

Spill Response Protocol:

- Evacuate and Ventilate: Immediately evacuate the area of the spill. Ensure adequate ventilation to disperse vapors.[1] Since the vapor is heavier than air, it may accumulate in

low-lying areas.^[1]

- Assess the Spill and Don PPE: Determine the extent of the spill. Before re-entering the area, don the appropriate PPE as described above, including respiratory protection.
- Contain the Spill: For liquid spills, use a non-combustible absorbent material like vermiculite, sand, or earth to soak up the product.^[5]
- Collection: Carefully collect the absorbed material using non-sparking tools and place it into a suitable, sealable container for disposal.^[5]
- Decontamination: After the material is collected, flush the area with water.^[5]
- Reporting: Notify the appropriate environmental health and safety personnel at your institution.

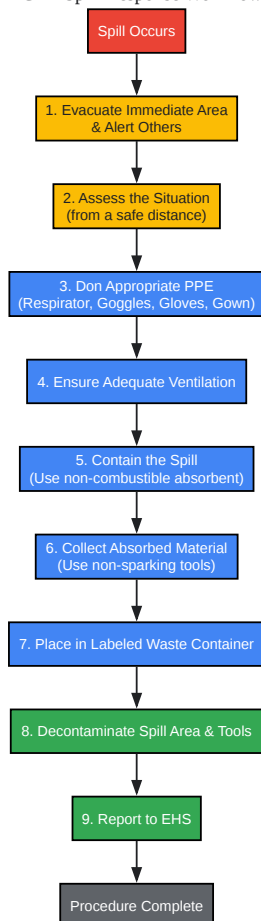
Disposal Plan

The disposal of **FC-11** must comply with all federal, state, and local regulations.

- Waste **FC-11** that has been used as a solvent may be classified as a hazardous waste (e.g., EPA hazardous waste numbers F001, F002).^[3]
- Unused **FC-11**, if discarded, may be considered an EPA hazardous waste with the number U121.^[3]
- Do not dispose of **FC-11** down the drain or in the regular trash.
- All waste materials, including contaminated absorbents, must be placed in labeled, sealed containers.
- Consult with your institution's environmental health and safety department or a certified waste disposal contractor for proper disposal procedures.^[7]

FC-11 Spill Response Workflow

FC-11 Spill Response Workflow



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Caption: A workflow diagram for the safe response to an **FC-11** spill.

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References

- 1. ICSC 0047 - TRICHLOROFLUOROMETHANE [chemicalsafety.ilo.org]
- 2. cameochemicals.noaa.gov [cameochemicals.noaa.gov]
- 3. uww.edu [uww.edu]

- 4. Trichlorofluoromethane | CCl₃F | CID 6389 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. cdn.chemservice.com [cdn.chemservice.com]
- 6. restoredcdc.org [restoredcdc.org]
- 7. hwhenvironmental.com [hwhenvironmental.com]
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